

Technical Guide: 4-tert-Octylphenol-¹³C₆ for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-tert-Octylphenol-¹³C₆

Cat. No.: B1144502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 4-tert-Octylphenol-¹³C₆, a stable isotope-labeled compound crucial for accurate quantification and research into the biological effects of 4-tert-octylphenol. This document outlines its chemical and physical properties, identifies key suppliers, presents a detailed experimental protocol for its use as an internal standard, and illustrates its relevance in the context of endocrine disruption signaling pathways.

Core Compound Information and Availability

4-tert-Octylphenol-¹³C₆ is the ¹³C labeled version of 4-tert-octylphenol, an organic compound used in the manufacturing of various products and recognized as an endocrine-disrupting chemical. The incorporation of six carbon-13 atoms into the phenol ring provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.^[1] This allows for precise quantification of the unlabeled analyte in complex matrices by correcting for variations during sample preparation and analysis.^{[2][3]}

Quantitative Data from Suppliers

The following tables summarize the key specifications of 4-tert-Octylphenol-¹³C₆ available from various suppliers.

Table 1: General and Chemical Data

Property	Value	Source
Analyte Name	4-tert-Octylphenol ring- ¹³ C ₆	LGC Standards[4]
CAS Number	1173020-24-0	LGC Standards[4]
Unlabeled CAS Number	140-66-9	Santa Cruz Biotechnology[5]
Molecular Formula	¹³ C ₆ C ₈ H ₂₂ O	LGC Standards[4], Santa Cruz Biotechnology[5]
Molecular Weight	212.28 g/mol	LGC Standards[4], Santa Cruz Biotechnology[5]
Accurate Mass	212.1872	LGC Standards[4]
Isotopic Purity	>99%	Santa Cruz Biotechnology[5], Sigma-Aldrich[6]
Chemical Purity	>95% (HPLC)	LGC Standards[4]
Assay	97% (CP)	Sigma-Aldrich[6]
Form	Solid	Sigma-Aldrich[6]
Storage Temperature	+4°C	LGC Standards[4]

Table 2: Supplier-Specific Information

Supplier	Product Code/Name	Notes
LGC Standards	4-tert-Octylphenol- ¹³ C ₆	Offers exact weight packaging with a certificate of mass.[4]
Santa Cruz Biotechnology	4-tert-Octylphenol- ¹³ C ₆	Purity of 98% with isotopic purity >99%.[5]
MedChemExpress	4-tert-Octylphenol- ¹³ C ₆	States use as a tracer and internal standard for NMR, GC-MS, or LC-MS.[1]
Sigma-Aldrich	4-tert-Octylphenol-(phenyl- ¹³ C ₆)	Provides detailed safety and handling information.[6]
Cambridge Isotope Laboratories	4-tert-Octylphenol (ring- ¹³ C ₆ , 99%)	Available as a solution in methanol (100 µg/mL).[7]

Experimental Protocol: Quantification of 4-tert-Octylphenol in Urine by LC-MS/MS

This protocol details the use of 4-tert-Octylphenol-¹³C₆ as an internal standard for the determination of 4-tert-octylphenol in urine samples, adapted from a published biomonitoring method.[4][8] This method is highly relevant for assessing human exposure to this endocrine disruptor.

Materials and Reagents

- 4-tert-Octylphenol (unlabeled standard)
- 4-tert-Octylphenol-¹³C₆ (Internal Standard - ISTD)
- Acetonitrile (LC-MS grade)
- Sodium acetate buffer
- β-glucuronidase
- Pooled urine for calibration standards

- 2 mL crimp vials

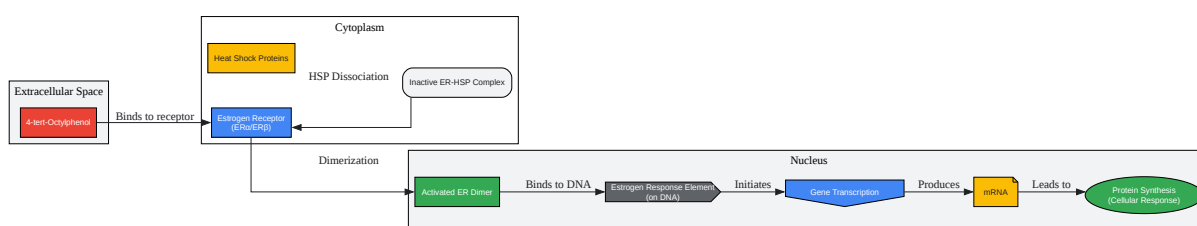
Procedure

- Preparation of Standard and ISTD Solutions:
 - Stock Solution (1000 mg/L): Accurately weigh 10 mg of 4-tert-octylphenol and dissolve in a 10 mL volumetric flask with acetonitrile.
 - ISTD Spiking Solution (1 mg/L): Pipette 1 mL of a 1000 mg/L stock solution of 4-tert-Octylphenol-¹³C₆ into a 10 mL volumetric flask and bring to volume with acetonitrile.[\[4\]](#)
- Sample Preparation:
 - Thaw urine samples at room temperature and mix thoroughly.
 - Transfer 0.5 mL of the urine sample into a 2 mL crimp vial.
 - Add 10 µL of the ISTD spiking solution.
 - Add 1 mL of sodium acetate buffer and vortex to mix.[\[4\]](#)
- Enzymatic Hydrolysis:
 - To release conjugated 4-tert-octylphenol, add 10 µL of β-glucuronidase to the sample vial.
 - Seal the vial, mix thoroughly, and incubate overnight (approximately 16 hours) at 37°C.[\[4\]](#)
- LC-MS/MS Analysis:
 - After incubation, the samples are ready for analysis.
 - Employ an LC-MS/MS system with online Solid Phase Extraction (SPE) for sample cleanup and concentration.
 - Separate the analytes using a suitable liquid chromatography method.
 - Detect and quantify 4-tert-octylphenol and 4-tert-Octylphenol-¹³C₆ using tandem mass spectrometry.[\[4\]](#)[\[8\]](#)

- Calibration and Quantification:
 - Prepare calibration standards in pooled urine over a suitable concentration range (e.g., 0.5 to 100 µg/L).[4]
 - Process the calibration standards in the same manner as the unknown samples.
 - Quantify the amount of 4-tert-octylphenol in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Signaling Pathway: Endocrine Disruption by 4-tert-Octylphenol

4-tert-Octylphenol is a known xenoestrogen, meaning it can mimic the effects of estrogen in the body.[5] Its endocrine-disrupting activity is primarily mediated through its interaction with estrogen receptors (ER α and ER β).[5][9] The following diagram illustrates the general mechanism of action.



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Caption: Estrogenic signaling pathway of 4-tert-octylphenol.

This pathway shows that 4-tert-octylphenol can enter the cell and bind to estrogen receptors, leading to the transcription of estrogen-responsive genes and subsequent cellular responses. This can disrupt normal endocrine function and has been associated with adverse effects on reproductive health and development.[7][10] Studies have shown that 4-tert-octylphenol can act as an ER α agonist and antagonist, as well as an androgen receptor (AR) antagonist, highlighting its complex interaction with the endocrine system.[9]

Conclusion

4-tert-Octylphenol- $^{13}\text{C}_6$ is an indispensable tool for researchers studying the prevalence and biological impact of 4-tert-octylphenol. Its use as an internal standard in isotope dilution mass spectrometry ensures the high accuracy and precision required for biomonitoring and environmental analysis. Understanding its role in mimicking natural hormones is critical for assessing the risks posed by this and other endocrine-disrupting chemicals. The information provided in this guide serves as a foundational resource for the effective application of 4-tert-Octylphenol- $^{13}\text{C}_6$ in scientific research.

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- To cite this document: BenchChem. [Technical Guide: 4-tert-Octylphenol-¹³C₆ for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144502#suppliers-of-4-tert-octylphenol-13c6]

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